

# 2-(Diisopropylamino)ethyl chloride hydrochloride molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl chloride

Cat. No.: B027519

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## An In-Depth Technical Guide to 2-(Diisopropylamino)ethyl Chloride Hydrochloride

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **2-(Diisopropylamino)ethyl chloride** hydrochloride, a key intermediate in various synthetic processes.

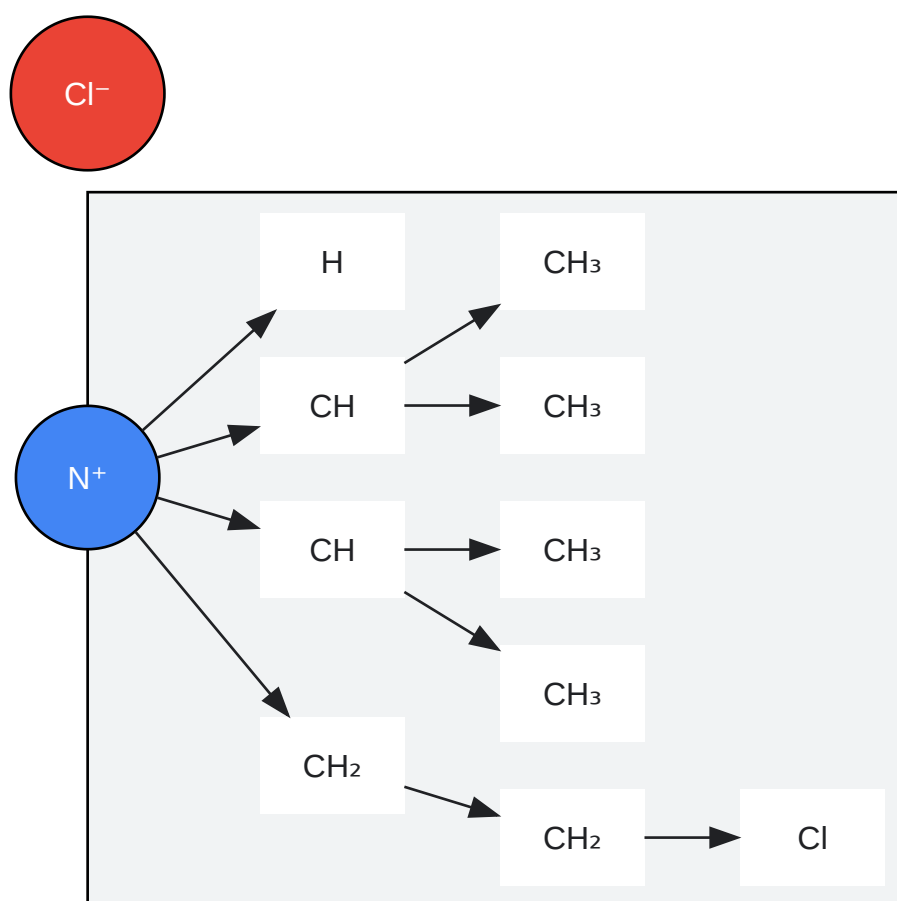
## Molecular Data

The fundamental molecular properties of **2-(Diisopropylamino)ethyl chloride** hydrochloride are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>19</sub> Cl <sub>2</sub> N	[1]
or C <sub>8</sub> H <sub>18</sub> ClN·HCl	[2][3]	
Molecular Weight	200.15 g/mol	[2][3]
200.14 g/mol		
200.149 g/mol	[1]	

## Chemical Structure

The structural arrangement of atoms within **2-(Diisopropylamino)ethyl chloride** hydrochloride dictates its reactivity and steric properties. The following diagram illustrates its molecular structure.



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Caption: Chemical structure of **2-(Diisopropylamino)ethyl chloride** hydrochloride.

This guide serves as a foundational resource for the effective utilization of **2-(Diisopropylamino)ethyl chloride** hydrochloride in research and development. For further information on handling, safety, and experimental protocols, consulting comprehensive safety data sheets (SDS) is strongly recommended.

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## References

- 1. CAS#:4261-68-1 | 2-Diisopropylaminoethyl chloride hydrochloride | Chemsrcc [chemsrc.com]
- 2. 2-(Diisopropylamino)ethyl Chloride Hydrochloride| [benchchem.com]
- 3. opcw.org [opcw.org]
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